

Chemical incompatibilities and hazardous reactions of 2,4-Diaminophenol dihydrochloride

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Compound of Interest

Compound Name: 2,4-Diaminophenol
dihydrochloride

Cat. No.: B048997

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Technical Support Center: 2,4-Diaminophenol Dihydrochloride

This guide provides essential information on the chemical incompatibilities and hazardous reactions of **2,4-Diaminophenol dihydrochloride** to ensure safe handling and experimental accuracy for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **2,4-Diaminophenol dihydrochloride** and what are its common applications?

2,4-Diaminophenol dihydrochloride is an organic compound, the dihydrochloride salt of 2,4-diaminophenol.^[1] It typically appears as a grayish-white or beige to gray-green crystalline powder.^{[2][3][4][5]} This compound is soluble in water.^{[1][2][4]} It is utilized in various industrial and research applications, including:

- As a developing agent in black and white photography.^[1]
- In the manufacturing of dyes.^[4]
- As an intermediate in the synthesis of analgesic and antipyretic drugs.^[1]
- In the synthesis of antioxidants and corrosion inhibitors.^[1]

- As an analytical reagent.[6]

Q2: What are the primary chemical incompatibilities of **2,4-Diaminophenol dihydrochloride**?

To prevent hazardous reactions, avoid contact with the following substances:

- Strong oxidizing agents: Can lead to exothermic reactions.[1][3][4][5][7]
- Acids: Incompatible with this acidic salt.[1][3][4][5][7]
- Chemical bases: As an acidic salt, it may react with bases, releasing heat.[2]

It is also sensitive to heat and light, which can cause decomposition.[1][3][4][5]

Q3: What are the potential hazardous reactions and decomposition products?

Hazardous reactions can be triggered by mixing with incompatible materials or exposure to heat and light.[1][3][4][5] The primary hazardous reaction is decomposition, which can release irritating and toxic gases.[7] Hazardous decomposition products include:

- Hydrogen chloride[7][8]
- Nitrogen oxides (NO_x)[7][8]
- Carbon monoxide (CO)[7][8]
- Carbon dioxide (CO₂)[7][8]

Hazardous polymerization of **2,4-Diaminophenol dihydrochloride** has not been reported.[8]

Q4: What are the recommended storage and handling procedures?

Proper storage and handling are crucial to maintain the stability of **2,4-Diaminophenol dihydrochloride** and prevent hazardous incidents.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[7][8] The recommended storage temperature is below +30°C.[1][3]

[4][5] It should be handled and stored under an inert gas as it is sensitive to air, light, and moisture.

- Handling: Use with adequate ventilation to minimize dust generation and accumulation.[8] Avoid contact with eyes, skin, and clothing.[8] Wash thoroughly after handling.[8] Do not ingest or inhale.[8]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Discoloration of the compound (darkening)	Exposure to light, air, or moisture.	Store the compound in a tightly sealed, opaque container under an inert atmosphere. Discard if significant discoloration is observed, as this may indicate decomposition.
Unexpected heat generation during an experiment	Mixing with an incompatible substance, such as a strong base or oxidizing agent.	Immediately stop the addition of any reagents. If safe to do so, cool the reaction vessel using an ice bath. Evacuate the area if the reaction becomes uncontrollable and notify safety personnel.
Release of fumes or gases	Thermal decomposition or reaction with an incompatible substance.	Work in a well-ventilated fume hood. If fumes are released unexpectedly, evacuate the immediate area and follow your institution's emergency procedures. The released gases can be hazardous. ^[7] ^[8]
Spill of 2,4-Diaminophenol dihydrochloride powder	Improper handling or container failure.	Evacuate non-essential personnel. Wearing appropriate personal protective equipment (PPE), dampen the spilled solid with water to prevent dust generation. ^[2] Carefully sweep or scoop the material into a suitable, labeled container for disposal. ^[2] Wash the spill area with soap and water. ^[2]

Quantitative Data Summary

Parameter	Value	Species	Reference
Acute Oral LD50	240 mg/kg	Rat	[5][8][9]
Water Solubility	27.5 g/100 mL (at 15 °C)	N/A	[3][5]
pH	1-2 (50g/L in H ₂ O at 20°C)	N/A	[3][5]
Melting Point	222 °C (decomposes)	N/A	[3][4][5][10]

Experimental Protocols

Protocol: Assessing Chemical Compatibility of **2,4-Diaminophenol Dihydrochloride**

This protocol provides a general framework for safely assessing the compatibility of **2,4-Diaminophenol dihydrochloride** with other substances. Note: This is a generalized guide. Researchers must adapt it to their specific experimental conditions and consult their institution's safety guidelines.

Objective: To determine if mixing **2,4-Diaminophenol dihydrochloride** with another substance results in a hazardous reaction (e.g., gas evolution, temperature change, color change).

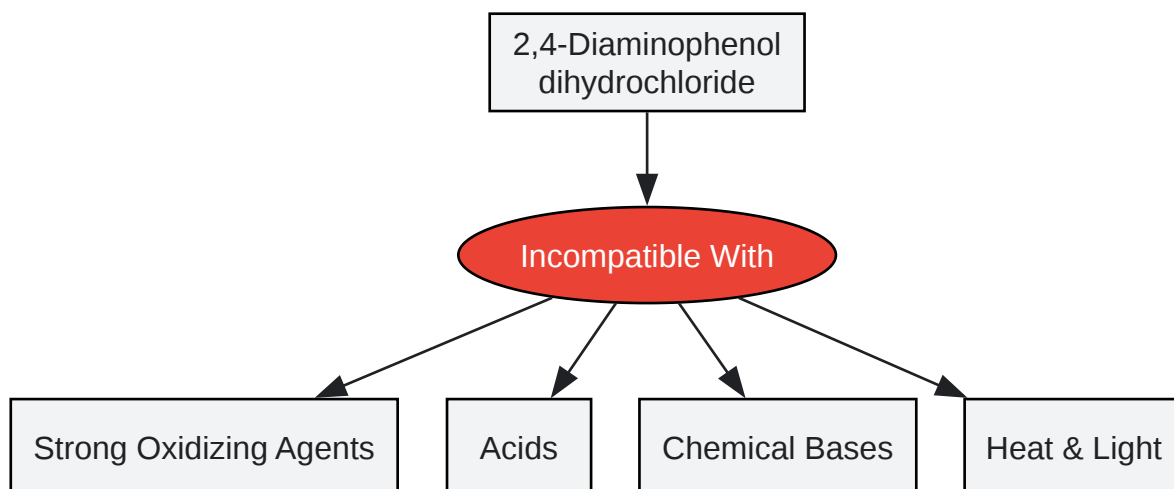
Materials:

- **2,4-Diaminophenol dihydrochloride**
- Test substance
- Small-scale reaction vessel (e.g., test tube, small beaker)
- Stirring mechanism (e.g., magnetic stir bar and plate)
- Thermometer or thermocouple
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Procedure:

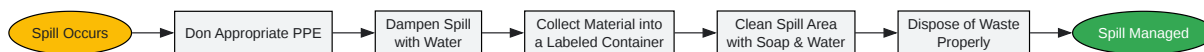
- **Preparation:** Conduct the experiment in a chemical fume hood. Ensure all necessary safety equipment is accessible.
- **Initial Measurement:** Place a small, measured amount of **2,4-Diaminophenol dihydrochloride** into the reaction vessel.
- **Solvent Addition (if applicable):** If the reaction is to be performed in a solvent, add the solvent and stir until the **2,4-Diaminophenol dihydrochloride** is dissolved. Record the initial temperature.
- **Incremental Addition:** Slowly add a small amount of the test substance to the reaction vessel containing **2,4-Diaminophenol dihydrochloride**.
- **Observation:** Carefully observe the mixture for any signs of a reaction, including:
 - Temperature change (increase or decrease)
 - Gas evolution (bubbling, fizzing)
 - Color change
 - Precipitate formation
- **Record Keeping:** Document all observations, including the amounts of substances used and the magnitude of any changes observed.
- **Scaling Up:** If no significant reaction is observed on a small scale, the experiment may be cautiously scaled up. Continue to add the test substance incrementally and monitor for any changes.
- **Waste Disposal:** Dispose of all chemical waste according to institutional and local regulations.

Visualizations



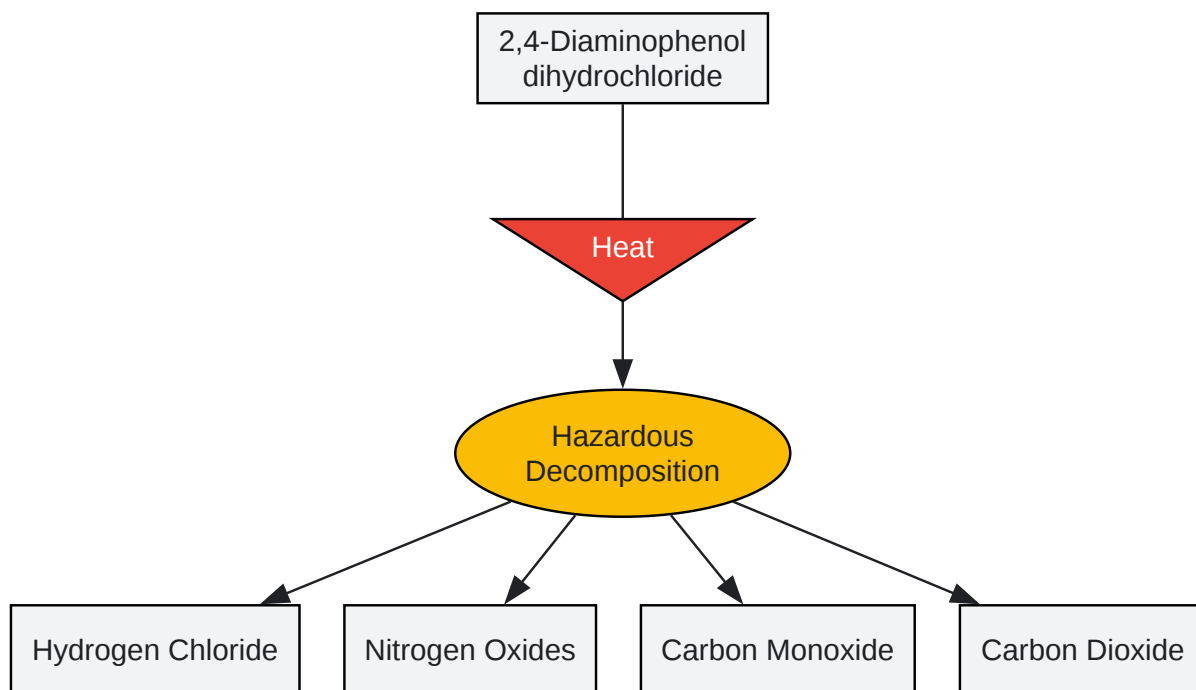
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Caption: Chemical incompatibilities of **2,4-Diaminophenol dihydrochloride**.



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Caption: Workflow for managing a spill of **2,4-Diaminophenol dihydrochloride**.



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Caption: Hazardous thermal decomposition pathway.

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